

# Navigating the Storage and Handling of Prometon-d3: A Technical Guide

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## Compound of Interest

Compound Name: Prometon-d3

Cat. No.: B12295415

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This guide provides a comprehensive overview of the essential storage and handling guidelines for **Prometon-d3**, a deuterated isotopologue of the herbicide Prometon. As a stable isotope-labeled compound, **Prometon-d3** is a valuable tool in analytical and research applications, including its use as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.<sup>[1]</sup> Proper management of this compound is critical to ensure its stability, integrity, and the safety of laboratory personnel.

## Core Chemical and Physical Properties

A foundational understanding of the chemical and physical characteristics of **Prometon-d3** is paramount for its appropriate handling. Key identifiers and properties are summarized below.

Property	Value	Source
IUPAC Name	2-N,4-N-di(propan-2-yl)-6-(trideuteriomethoxy)-1,3,5-triazine-2,4-diamine	PubChem[2]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> D <sub>3</sub> N <sub>5</sub> O	MedChemExpress[1]
Molecular Weight	228.31 g/mol	PubChem[2], MedChemExpress[1]
CAS Number	1219803-43-6	MedChemExpress[1]
Appearance	Colorless crystalline solid or white powder	ChemicalBook (for Prometon) [3]

## Storage Recommendations: A Comparative Overview

The recommended storage temperature for **Prometon-d3** varies among suppliers, underscoring the importance of consulting the product-specific Certificate of Analysis. The compound is generally shipped at room temperature.[1][4]

Supplier/Source	Recommended Storage Temperature
MedChemExpress	Room temperature in the continental US; may vary elsewhere.[1]
LGC Standards	-20°C[4]
AccuStandard (for Prometon solution)	Ambient (>5 °C)[5]

The non-deuterated form, Prometon, is reported to have a shelf life of at least 3 to 5 years when stored in a dry place at minimum storage temperatures.[6]

## Handling and Safety Protocols

While specific safety data for **Prometon-d3** is limited, the guidelines for its parent compound, Prometon, offer a strong basis for safe handling procedures. Prometon is classified as an

irritant and is toxic by ingestion.[3][7] Standard laboratory safety protocols should be strictly adhered to.

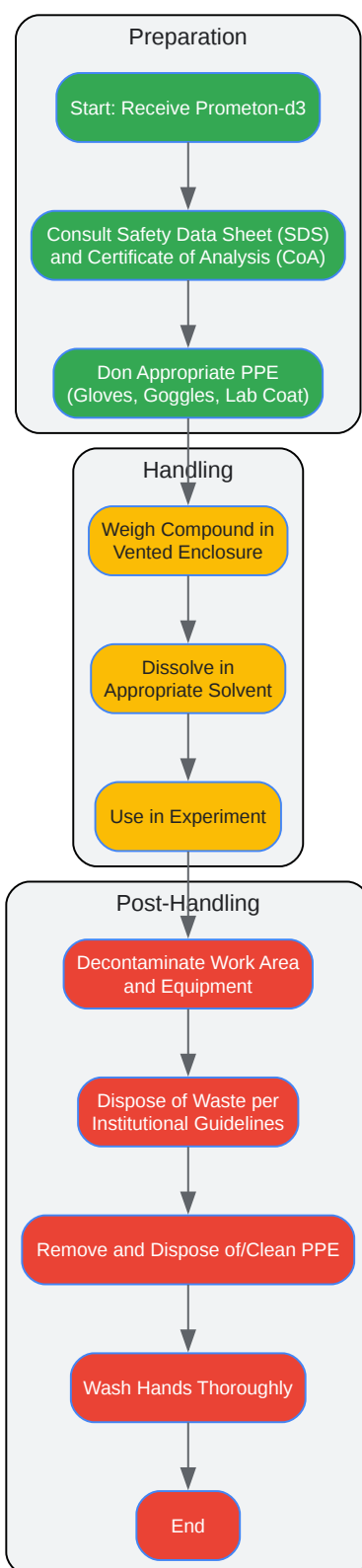
#### Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles.[8]
- Hand Protection: Wear chemical-impermeable gloves.[8]
- Body Protection: Wear suitable protective clothing.[8]
- Respiratory Protection: In case of inadequate ventilation or dust formation, wear appropriate respiratory protection.[8][9]

#### General Handling Precautions:

- Handle in a well-ventilated place.[8]
- Avoid contact with skin and eyes.[8]
- Avoid the formation of dust and aerosols.[8]
- Do not eat, drink, or smoke when using this product.[9]
- Wash hands and exposed skin thoroughly after handling.[10]
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[9]

The following workflow diagram outlines a logical approach to the safe handling of **Prometon-d3** in a laboratory setting.



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A general workflow for the safe handling of **Prometon-d3**.

## Stability and Incompatibility

Understanding the stability profile of **Prometon-d3** is crucial for experimental design and storage. Data for the parent compound, Prometon, indicates that it is:

- Stable to hydrolysis at 20°C in neutral, slightly acidic, or slightly alkaline media.[6]
- Hydrolyzed by acids or alkalis upon warming.[6]
- Decomposed by UV irradiation.[3][6]

Incompatibilities: Prometon is incompatible with strong oxidizing agents (e.g., chlorates, nitrates, peroxides), strong bases, and strong acids.[3] Contact with these substances may cause fires or explosions.[3]

The following diagram illustrates the decision-making process for the appropriate storage of **Prometon-d3** based on available data and best practices.

Decision tree for **Prometon-d3** storage conditions.

## Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Ensure adequate ventilation and evacuate personnel to a safe area.[8]
- Remove all sources of ignition and use non-sparking tools.[8]
- Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[8]
- Contain and clean up the spill. Collect the material and place it in suitable, closed containers for disposal.[8]

## Disposal Considerations

Disposal of **Prometon-d3** and its containers must be conducted in accordance with all applicable federal, state, and local environmental regulations.[9] Do not contaminate water, food, or feed by storage or disposal.[6] On-site disposal of the concentrated product is generally not acceptable.[10]

This guide is intended for informational purposes and should be supplemented with product-specific documentation and institutional safety protocols. Always prioritize safety and consult the relevant Safety Data Sheet and Certificate of Analysis before handling any chemical compound.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Prometon-d3 (methoxy-d3) | C<sub>10</sub>H<sub>19</sub>N<sub>5</sub>O | CID 167995489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PROMETON | 1610-18-0 [chemicalbook.com]
- 4. Prometon-d3 (methoxy-d3) | LGC Standards [lgcstandards.com]
- 5. accustandard.com [accustandard.com]
- 6. Prometon | C<sub>10</sub>H<sub>19</sub>N<sub>5</sub>O | CID 4928 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Prometon (Ref: G 31435) [sitem.herts.ac.uk]
- 8. targetmol.com [targetmol.com]
- 9. solutions.covestro.com [solutions.covestro.com]
- 10. cdn.nufarm.com [cdn.nufarm.com]
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